

4-Bromo-1,1'-biphenyl-d9 physicochemical characteristics

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Compound of Interest

Compound Name: 4-Bromo-1,1'-biphenyl-d9

Cat. No.: B15562067

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An In-Depth Technical Guide on the Physicochemical Characteristics of **4-Bromo-1,1'-biphenyl-d9**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-1,1'-biphenyl-d9 is the deuterated form of 4-bromo-1,1'-biphenyl. It is a stable, non-radioactive isotopically labeled compound widely utilized as an internal standard in quantitative analysis. Its near-identical physicochemical properties to the non-labeled analyte, coupled with its distinct mass, make it an invaluable tool for methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) to correct for analytical variability. This guide provides a comprehensive overview of the core physicochemical characteristics of **4-Bromo-1,1'-biphenyl-d9**, including its physical and chemical properties, along with generalized experimental protocols for their determination and synthesis.

Physicochemical Properties

The physicochemical properties of **4-Bromo-1,1'-biphenyl-d9** are very similar to its non-deuterated counterpart. While specific experimental data for the deuterated compound is not readily available, the properties of 4-bromo-1,1'-biphenyl serve as a close approximation.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C ₁₂ D ₉ Br	[1]
Molecular Weight	242.16 g/mol	[1]
CAS Number	142475-00-1	[1]
Appearance	White to off-white solid	[1]
Melting Point (approx.)	82-86 °C	[2]
Boiling Point (approx.)	310 °C	[2]
Solubility in Water	Insoluble	[3]

Experimental Protocols

The following sections detail generalized methodologies for the determination of key physicochemical properties and a plausible synthetic route for **4-Bromo-1,1'-biphenyl-d9**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **4-Bromo-1,1'-biphenyl-d9** transitions to a liquid.

Methodology:

- **Sample Preparation:** A small, dry sample of **4-Bromo-1,1'-biphenyl-d9** is finely powdered.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powder, and the tube is inverted and tapped to pack the solid into the sealed end to a height of 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a steady rate.
- **Observation:** The temperature at which the first liquid droplet appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Boiling Point Determination (Micro Method)

Objective: To determine the temperature at which the vapor pressure of liquid **4-Bromo-1,1'-biphenyl-d9** equals the atmospheric pressure.

Methodology:

- **Sample Preparation:** A small amount of the substance is placed in a small test tube.
- **Capillary Inversion:** A sealed-end capillary tube is inverted and placed inside the test tube containing the sample.
- **Heating:** The test tube is heated in a controlled manner, for instance, in a Thiele tube filled with a high-boiling point oil.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the inverted capillary. The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination in Water

Objective: To qualitatively assess the solubility of **4-Bromo-1,1'-biphenyl-d9** in water.

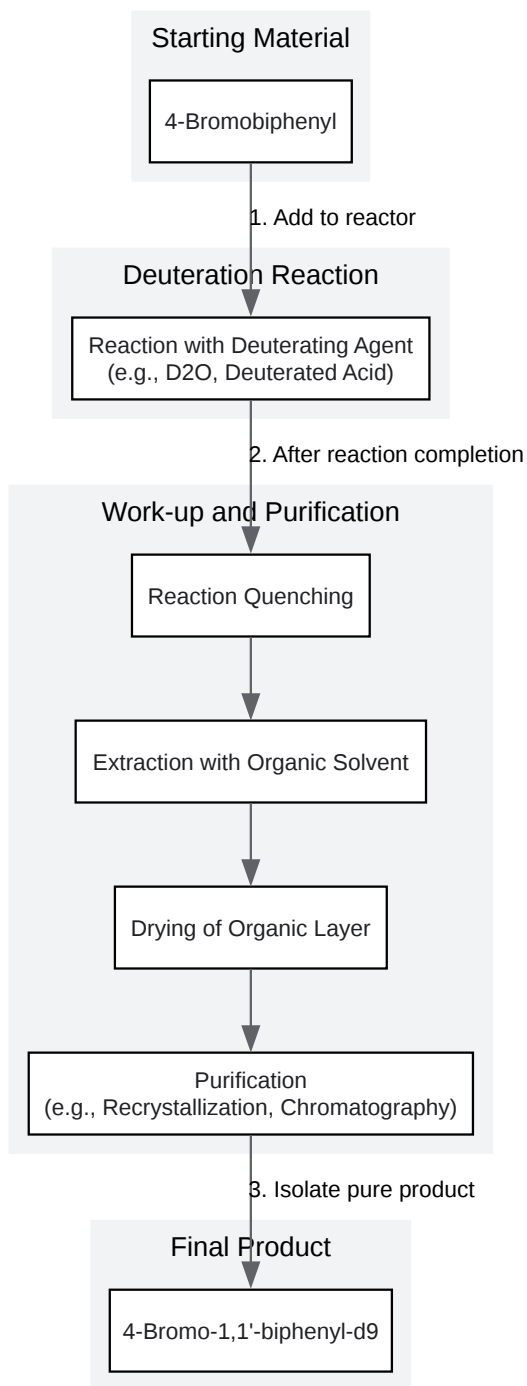
Methodology:

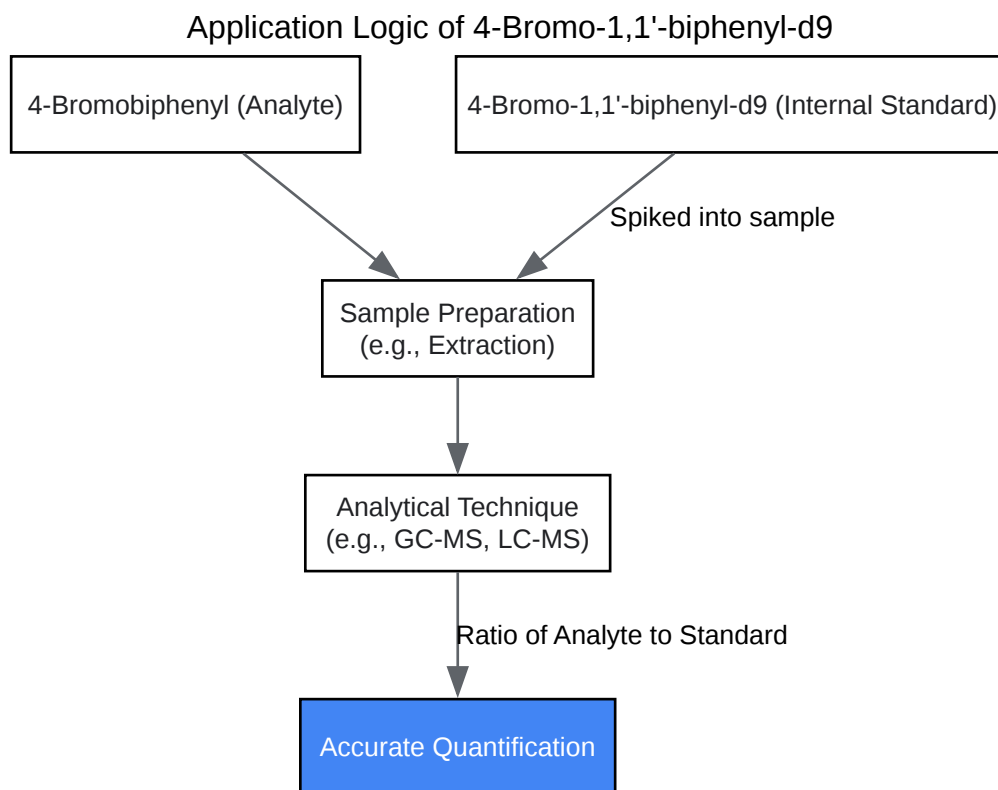
- **Sample Addition:** A small, measured amount of solid **4-Bromo-1,1'-biphenyl-d9** (e.g., 10 mg) is added to a test tube containing a known volume of deionized water (e.g., 1 mL).
- **Mixing:** The mixture is agitated vigorously for a set period.
- **Observation:** The mixture is allowed to stand, and a visual inspection is made to determine if the solid has dissolved. The absence of visible solid particles indicates solubility, while their presence indicates insolubility.

Synthesis Workflow

The synthesis of **4-Bromo-1,1'-biphenyl-d9** can be conceptualized as a deuteration of 4-bromobiphenyl. A general workflow for such a process is outlined below.

Generalized Synthesis Workflow for 4-Bromo-1,1'-biphenyl-d9





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